

"15-Hydroxy-7-oxodehydroabietic acid" chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 15-Hydroxy-7-oxodehydroabietic acid

Cat. No.: B1151945

[Get Quote](#)

An In-depth Technical Guide to **15-Hydroxy-7-oxodehydroabietic Acid**

Abstract

15-Hydroxy-7-oxodehydroabietic acid is a naturally occurring abietane-type diterpenoid derived from the oxidation of resin acids found in coniferous trees. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, biological activities, and applications. Primarily recognized for its potential antimicrobial properties, the compound is a subject of interest in pharmaceutical research for the development of new therapeutic agents.[1] Furthermore, its stability and presence in aged samples make it a valuable biomarker in archaeometry for the identification of ancient pine resins. This document summarizes key quantitative data, outlines conceptual experimental protocols, and visualizes relevant pathways and workflows to serve as a resource for researchers, scientists, and professionals in drug development.

Introduction

Background

15-Hydroxy-7-oxodehydroabietic acid is a tricyclic diterpenoid, a class of organic compounds characterized by a structure derived from four isoprene units.[2] It belongs to the abietane family of diterpenoids and is specifically an oxidized derivative of dehydroabietic acid.

Its chemical structure features a hydroxyl group at the C15 position and a ketone group at the C7 position of the core abietane skeleton.

Natural Occurrence

This compound is a natural product found in the oleoresin of various coniferous trees. It has been identified in species such as *Pinus massoniana*, *Abies spectabilis*, and *Pinus densiflora*. [3][4][5][6] It is often formed through the natural aging and oxidation process of other resin acids, like abietic acid and dehydroabietic acid, present in pine rosin.[7]

Significance and Applications

The scientific interest in **15-Hydroxy-7-oxodehydroabietic acid** stems from several of its notable properties:

- **Antimicrobial Potential:** Its proposed mechanism of disrupting microbial cell membranes makes it a candidate for research into new antibiotics, particularly in an era of growing resistance to existing drugs.
- **Phytochemical Research:** As a plant metabolite, it serves as a model compound for studying the biochemical pathways and biological activities of diterpenoids.
- **Archaeological Biomarker:** Due to its formation from resin aging, it is used in analytical chemistry to identify the use of pine pitch and tar in historical artifacts, such as coatings on ancient Roman and Egyptian amphorae.[7][8]

Chemical Structure and Identification

The chemical structure of **15-Hydroxy-7-oxodehydroabietic acid** is defined by the rigid three-ring phenanthrene core, modified with a carboxylic acid, a ketone, and a hydroxypropyl group.

Chemical Identifiers

Quantitative and identifying information for the compound is summarized in the table below.

Identifier	Value
IUPAC Name	(1R,4aS,10aR)-7-(2-hydroxypropan-2-yl)-1,4a-dimethyl-9-oxo-3,4,10,10a-tetrahydro-2H-phenanthrene-1-carboxylic acid[3][9]
CAS Number	95416-25-4[3][8][10]
Molecular Formula	C ₂₀ H ₂₆ O ₄ [3][8][9][10]
SMILES	C[C@]12CCC--INVALID-LINK--(C)C(=O)O[3]
InChIKey	MXPXAZNVQUWDFH-NSISKUIASA-N[3]

Physicochemical Properties

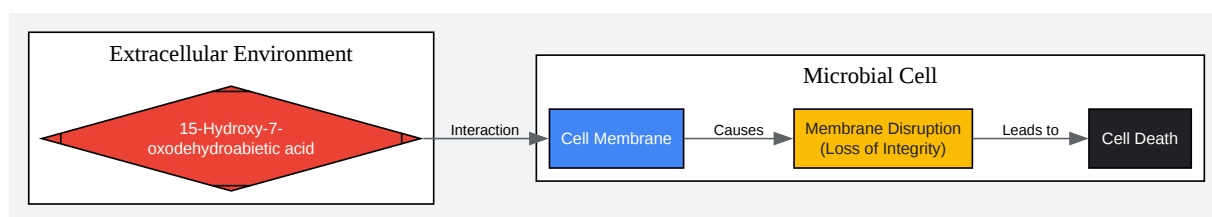
The physical and chemical properties of **15-Hydroxy-7-oxodehydroabietic acid** are crucial for its handling, formulation, and mechanism of action.

Property	Value
Molecular Weight	330.4 g/mol [3][9]
Appearance	Powder[11]
Density	1.2 ± 0.1 g/cm ³ [10]
Boiling Point	522.4 ± 50.0 °C at 760 mmHg[10]
Flash Point	283.8 ± 26.6 °C[10]
LogP	3.1 - 3.45[9][10]
Polar Surface Area (PSA)	74.60 Å ² [9][10]
Hydrogen Bond Donors	2[9]
Hydrogen Bond Acceptors	4[9]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone[8][11]

Biological Activity and Mechanism of Action

Antimicrobial Activity

The primary reported biological activity of **15-Hydroxy-7-oxodehydroabietic acid** is its antimicrobial effect. The proposed mechanism of action involves the disruption of microbial cell membranes. This interaction leads to a loss of membrane integrity, leakage of intracellular components, and ultimately, cell death. This mode of action is a target for developing novel antimicrobial agents that may be effective against resistant strains.



[Click to download full resolution via product page](#)

Proposed Antimicrobial Mechanism of Action.

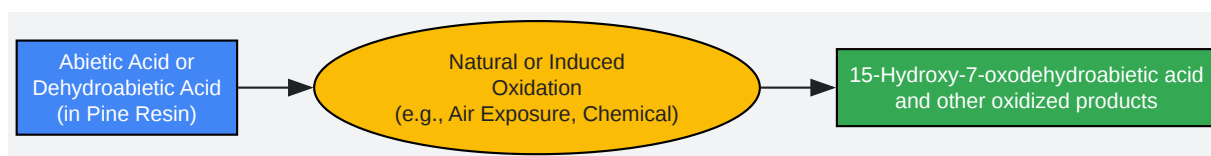
Other Reported Activities

In addition to its antimicrobial effects, the compound has shown other biological activities. In one study, it was identified as a growth-inhibiting substance against Italian ryegrass (*Lolium multiflorum*), with a threshold concentration for inhibition reported at 30 μM .^[7] Like other related diterpenoids, it is also studied for potential anti-inflammatory, antioxidant, and antiproliferative properties.^[1]

Experimental Protocols

Conceptual Formation and Isolation

15-Hydroxy-7-oxodehydroabietic acid is not typically synthesized via a multi-step total synthesis for bulk supply. Instead, it is understood as a natural oxidation product of more abundant resin acids like abietic acid or dehydroabietic acid.



[Click to download full resolution via product page](#)

Conceptual Formation Pathway from Precursors.

Isolation Protocol (General):

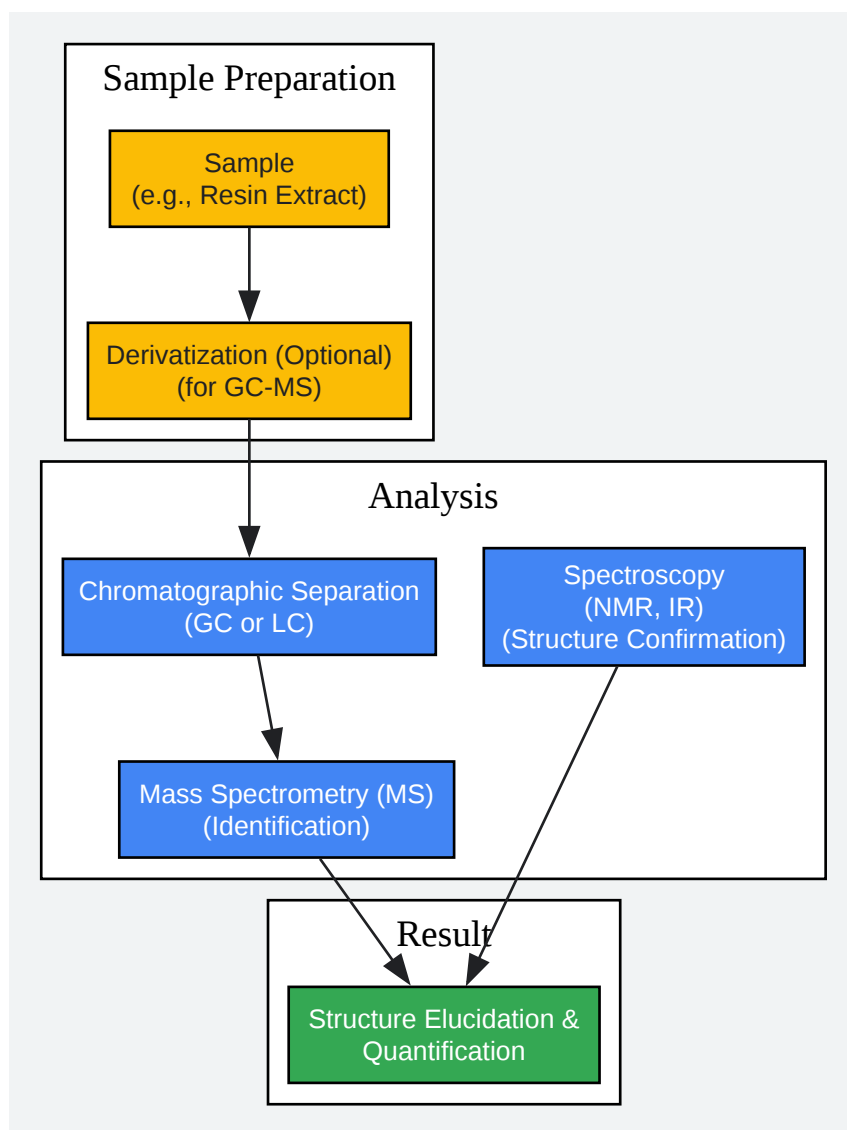
- Source Material: Obtain oleoresin or rosin from a coniferous source.
- Extraction: Perform a solvent extraction using a non-polar solvent (e.g., hexane) to dissolve the resin acids.
- Purification: The crude extract is subjected to chromatographic techniques. Column chromatography using silica gel is a standard method.
- Fraction Collection: Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- Final Purification: Fractions containing the target compound may be further purified using High-Performance Liquid Chromatography (HPLC) to achieve high purity (e.g., ≥98%).^[8]
- Structure Verification: The identity and purity of the isolated compound are confirmed using analytical methods as described below.

Analytical Characterization Methods

A combination of chromatographic and spectroscopic techniques is essential for the unambiguous identification and quantification of **15-Hydroxy-7-oxodehydroabietic acid**.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a powerful technique for identifying the compound in complex mixtures like archaeological resins.^{[7][8]} The compound is often derivatized (e.g., silylation or methylation) to increase its volatility for GC analysis.^{[12][13]}

- Liquid Chromatography-Mass Spectrometry (LC-MS): LC-MS is also employed for the analysis of resin acids and can be used for quantification without derivatization.[7]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H -NMR and ^{13}C -NMR are used to confirm the chemical structure of the isolated compound.[11]
- Infrared (IR) Spectroscopy: IR spectroscopy can identify key functional groups. A characteristic absorption band for the ketone $\text{C}=\text{O}$ stretch is observed around 1725 cm^{-1} . [14]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. NP-MRD: Showing NP-Card for 15-Hydroxy-7-oxodehydroabiatic acid (NP0137911) [np-mrd.org]
- 3. 7-Oxo-15-Hydroxydehydroabiatic Acid | C₂₀H₂₆O₄ | CID 14017925 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. 15-Hydroxydehydroabiatic Acid | C₂₀H₂₈O₃ | CID 14487943 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 7-Oxodehydroabiatic acid | TargetMol [targetmol.com]
- 7. 7-Oxodehydroabiatic acid | CAS:18684-55-4 | Diterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 8. 15-Hydroxy-7-oxodehydroabiatic acid | CAS:95416-25-4 | Manufacturer ChemFaces [chemfaces.com]
- 9. 15-Hydroxy-7-oxo-dehydroabiatic acid; 7-Oxo-15-hydroxydehydroabiatic acid | C₂₀H₂₆O₄ | CID 72550682 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. 15-hydroxy-7-oxodehydroabiaticacid | CAS#:95416-25-4 | Chemsrcc [chemsrc.com]
- 11. chemfaces.com [chemfaces.com]
- 12. 15-Hydroxy-7-oxodehydroabiatic acid, methyl ester,15-trimethylsilyl ether | C₂₄H₃₆O₄Si | CID 634072 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. 15-Hydroxy-7-oxodehydroabiatic acid, trimethylsilyl ester, 15-trimethylsilyl ether [webbook.nist.gov]
- 14. researchgate.net [researchgate.net]
- To cite this document: BenchChem. ["15-Hydroxy-7-oxodehydroabiatic acid" chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1151945#15-hydroxy-7-oxodehydroabiatic-acid-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com